

Essential Safety and Operational Guide for Handling ER Flipper-TR®

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Compound of Interest

Compound Name: ER Flipper-TR 28

Cat. No.: B15553085

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This guide provides immediate safety, handling, and disposal information for the use of ER Flipper-TR®, a fluorescent probe for imaging membrane tension in the endoplasmic reticulum. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

I. Personal Protective Equipment (PPE) and Safety Precautions

While ER Flipper-TR® is not classified as a hazardous substance, it is imperative to handle it with the universal precautions applied to all laboratory chemicals. The following personal protective equipment is recommended to minimize exposure and ensure user safety.

| Protection Type | Recommended Equipment | Purpose |
|------------------------|--|--|
| Eye Protection | Safety glasses with side-shields or goggles | Protects eyes from accidental splashes. |
| Hand Protection | Nitrile or latex gloves | Prevents direct skin contact with the compound and DMSO solvent. |
| Body Protection | Laboratory coat | Protects skin and clothing from contamination. |
| Respiratory Protection | Not generally required under normal use with adequate ventilation. | Use a fume hood if creating aerosols or if ventilation is poor. |

General Handling Precautions:

- Avoid contact with skin and eyes.
- Do not breathe dust or vapor.
- Ensure adequate ventilation in the work area.
- Keep the product away from food, drink, and animal feed.
- Keep out of reach of children and pets.
- Wash hands thoroughly after handling.
- Remove and wash contaminated clothing before reuse.

II. Emergency Procedures and First Aid

In the event of accidental exposure, follow these first aid measures immediately and consult a physician, showing them the product's Safety Data Sheet (SDS).[\[1\]](#)

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. |
| Skin Contact | Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. |
| Eye Contact | Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids apart. |
| Ingestion | If swallowed, wash out mouth with water, provided the person is conscious. Do not induce vomiting. |

III. Storage and Disposal

Proper storage and disposal are crucial for maintaining the stability of ER Flipper-TR® and ensuring environmental safety.

Storage:

- Store the vial at -20°C upon receipt.[\[1\]](#)
- Prepare stock solutions using anhydrous DMSO, as moisture can reduce the shelf life.
- Store DMSO stock solutions at -20°C.
- Allow vials to warm to room temperature before opening to prevent condensation.
- When stored correctly, the probe in solution is stable for up to 3 months.
- Keep the container tightly sealed and protected from direct sunlight.[\[1\]](#)

Disposal:

- Dispose of the reagent and any contaminated materials in compliance with all applicable local, state, and federal regulations.
- Do not allow the product or its solutions to enter drains.^[1] In case of a spill, cover the spillage with a suitable absorbent material, sweep it up, and place it in a properly labeled container for disposal.^[1]

IV. Experimental Protocol: Staining Live Cells

This protocol provides a general guideline for staining live cells with ER Flipper-TR®. Optimal conditions may vary depending on the cell type and experimental setup.

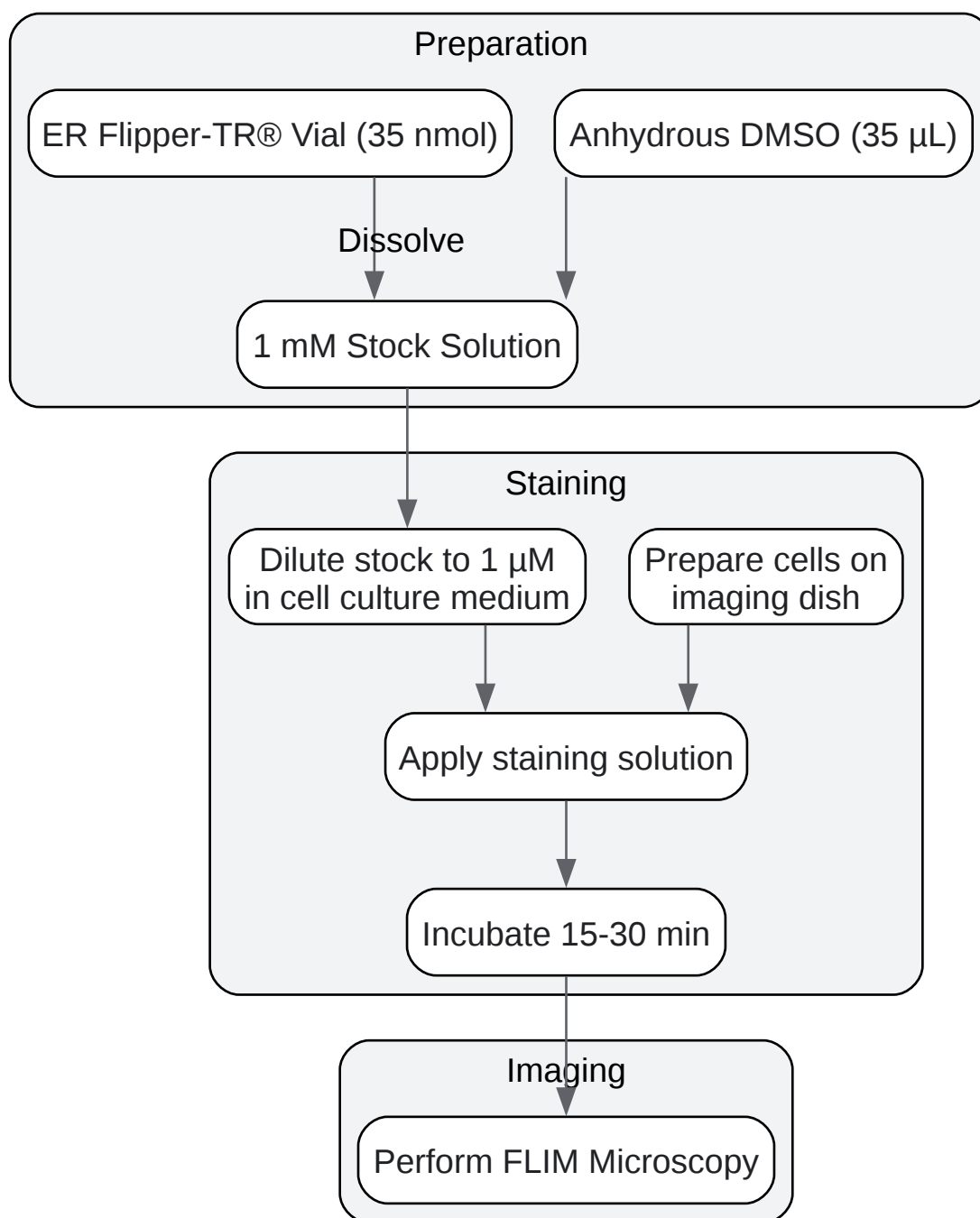
A. Preparation of Stock Solution:

- Dissolve the Probe: Dissolve the contents of one vial of ER Flipper-TR® (35 nmol) in 35 µL of anhydrous DMSO to create a 1 mM stock solution.
- Storage: Store the 1 mM stock solution at -20°C.

B. Staining Procedure:

- Prepare Staining Solution: Shortly before use, dilute the 1 mM ER Flipper-TR® stock solution to the desired final concentration (a starting concentration of 1 µM is recommended) in your cell culture medium.
- Cell Preparation: Grow cells on a suitable imaging dish or coverslip. Before staining, remove the growth medium.
- Apply Staining Solution: Quickly apply the staining solution to the cells.
- Incubation: Incubate the cells for 15-30 minutes at your standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Imaging: The probe is fluorescent only in membranes, so washing is not strictly necessary, especially for long-term imaging in media containing serum. You can proceed directly to imaging.

Workflow for Live Cell Staining with ER Flipper-TR®



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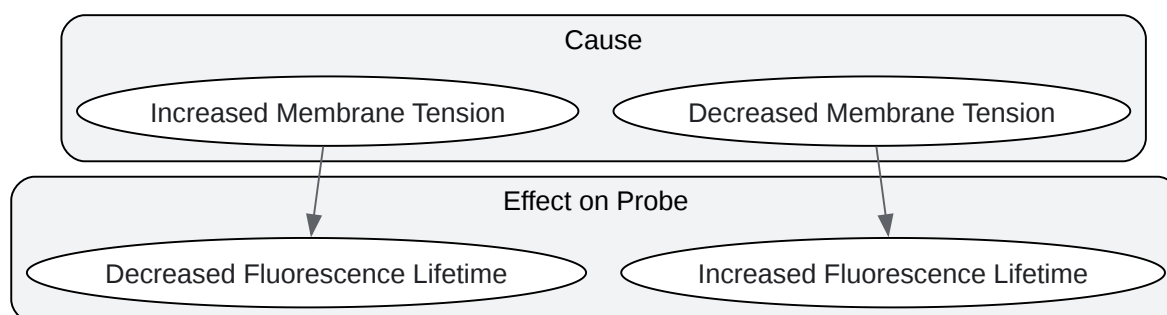
Caption: Workflow for preparing and using ER Flipper-TR® for live cell imaging.

V. Imaging Parameters

ER Flipper-TR® reports changes in membrane tension through changes in its fluorescence lifetime. Therefore, Fluorescence Lifetime Imaging Microscopy (FLIM) is the required imaging technique.

| Parameter | Wavelength/Value |
|-----------------------|------------------|
| Excitation Wavelength | 488 nm |
| Emission Collection | 575 - 625 nm |
| Fluorescence Lifetime | 2.8 - 7 ns |

Logical Relationship for Data Interpretation



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Caption: Relationship between membrane tension and ER Flipper-TR® fluorescence lifetime.

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References

- 1. spirochrome.com [spirochrome.com]

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